

A Senior Application Scientist's Field Guide to Navigating Analytical Challenges

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Compound of Interest

Compound Name: 2-(carbamoylamino)benzoic Acid

CAS No.: 610-68-4

Cat. No.: B1276981

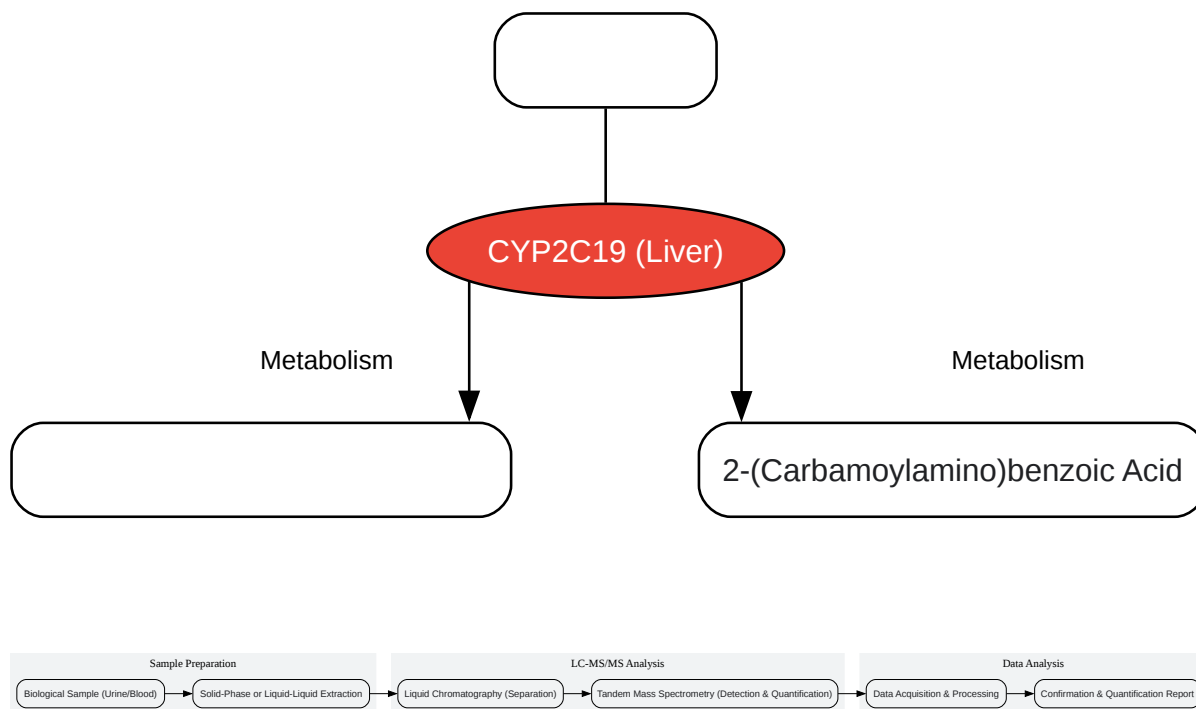
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In the landscape of drug development and clinical diagnostics, understanding the potential for cross-reactivity in biological assays is paramount. This guide provides a comprehensive analysis of the analytical challenges posed by **2-(carbamoylamino)benzoic acid**, a key metabolite of the muscle relaxant carisoprodol. We will delve into the metabolic pathways of carisoprodol, explore the cross-reactivity of its metabolites in common screening assays, and present robust confirmatory methods to ensure accurate and reliable results. This guide is intended for researchers, scientists, and drug development professionals who require a nuanced understanding of these compounds' behavior in biological matrices.

The Metabolic Journey of Carisoprodol: A Source of Analytical Ambiguity

Carisoprodol is a centrally acting skeletal muscle relaxant that exerts its effects through its primary active metabolite, meprobamate, which has sedative and anxiolytic properties. The metabolism of carisoprodol is a critical consideration in its detection and quantification, as it gives rise to several compounds that can interfere with common analytical techniques.

The metabolic conversion of carisoprodol primarily occurs in the liver, where it is metabolized by the cytochrome P450 enzyme CYP2C19. This process leads to the formation of meprobamate and another significant metabolite, **2-(carbamoylamino)benzoic acid**. The structural similarities between carisoprodol, meprobamate, and other related compounds can lead to significant cross-reactivity in immunoassays, which are often the first line of screening in clinical and forensic settings.



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Phone: (601) 213-4426
Email: info@benchchem.com

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